

veratraldehyde solubility and physical characteristics

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Compound Focus: Veratraldehyde

CAS No.: 120-14-9

Cat. No.: S600218

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Physical Characteristics and Solubility

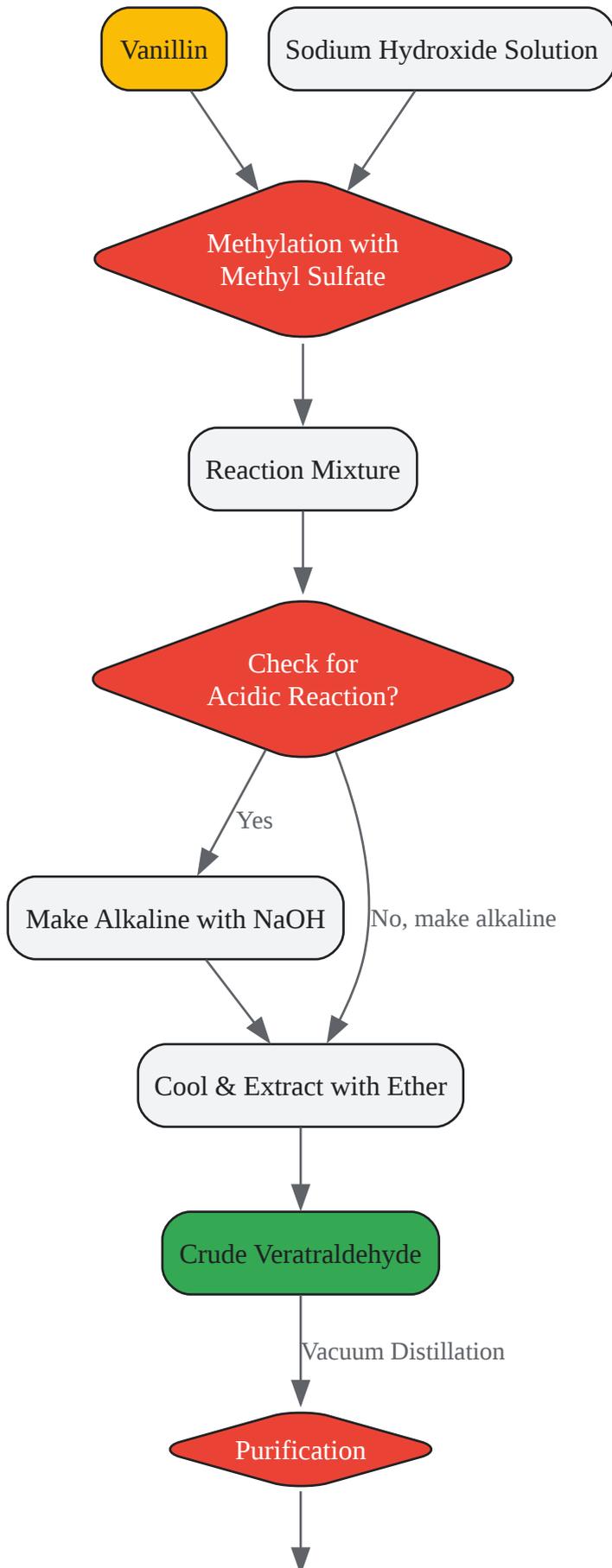
The table below summarizes the fundamental physical properties and solubility profile of **veratraldehyde** for easy reference.

Property	Specification	Source / Conditions
Chemical Names	3,4-Dimethoxybenzaldehyde; Methylvanillin; Veratric aldehyde	[1] [2]
CAS Number	120-14-9	[1] [3]
Molecular Formula	C ₉ H ₁₀ O ₃	[1] [3]
Molecular Weight	166.17-166.18 g·mol ⁻¹	[1] [4]
Appearance	White to tan, peach, or blue-gray crystals or fused solid; colorless to pale yellow lumps	[1] [5] [3]

Property	Specification	Source / Conditions
Melting Point	40-46 °C	The range is reported as 40-43°C [1], 42-45°C [3], and 46°C for distilled pure product [6].
Boiling Point	280-281 °C	[3] [7]
Density	1.114 g/mL	[1]
Solubility in Water	Sparingly soluble; insoluble	[2] [4]
Solubility in Polar Solvents	Good solubility in Methanol , Ethanol , DMSO (e.g., 33 mg/mL).	[2] [8] [4]
Solubility in Non-Polar Solvents	Moderate solubility in hexane and benzene ; soluble in most organic solvents.	[1] [2]

Synthesis and Experimental Protocol

A standard laboratory-scale synthesis of **veratraldehyde** via the methylation of vanillin is detailed in *Organic Syntheses* [6].



Pure Veratraldehyde
(m.p. 46°C)

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Schematic of **veratraldehyde** synthesis from vanillin.

Procedure:

- **Reaction Setup:** A mixture of 182 g (1.2 moles) of vanillin and 450 mL of boiling water is heated in a 3L three-necked flask on a steam bath. A hot sodium hydroxide solution (150 g NaOH diluted to 750 mL water) is prepared, and 360 mL of it is added to the flask [6].
- **Methylation:** The flask is fitted with a reflux condenser, mechanical stirrer, and separatory funnel. 189 g of methyl sulfate is added gradually to maintain gentle ebullition. The mixture is heated for 45 minutes post-addition [6].
- **Cyclic Additions:** The process involves alternating additions of 39 g methyl sulfate (making the mixture acidic) and about 60 mL of the NaOH solution (making it alkaline) three more times. A total of 345 g of methyl sulfate is used. Finally, the mixture is made strongly alkaline with 150 mL of NaOH and heated for another 20 minutes [6].
- **Isolation and Purification:** The reaction mixture is cooled to 25°C with stirring. The **veratraldehyde** is extracted with three 300 mL portions of ether. The combined ether extracts are dried over anhydrous magnesium sulfate, and the ether is distilled off, yielding a slightly yellow oil that solidifies (164-173 g, 82-87%, m.p. 43-44.5°C). For higher purity, the product can be distilled under reduced pressure, yielding a product boiling at 153°C/8 mm and melting at 46°C [6].

> **Safety Note:** Methyl sulfate is highly toxic. This procedure must be carried out in a fume hood, and ammonia should be kept on hand as a specific antidote [6].

Key Research Applications and Protocols

Lignin Peroxidase (LiP) Activity Assay

Veratraldehyde is a standard substrate for measuring LiP activity, a key enzyme in lignin biodegradation [9].

- **Protocol:** The activity is measured by monitoring the oxidation of 2 mM **veratryl alcohol** to **veratraldehyde** in 0.1 M sodium tartrate buffer (pH 3.0), supplemented with 0.4 mM H₂O₂. The formation of **veratraldehyde** is tracked by the increase in absorbance at 310 nm. One unit of enzyme

activity is defined as the amount of enzyme required to produce 1 μmol of **veratraldehyde** per minute [9].

Antibacterial and Motility Inhibition Assay

Research indicates **veratraldehyde** has antibacterial activity and can inhibit bacterial motility [4].

- **Protocol:** In a study against *Pseudomonas aeruginosa*, **veratraldehyde** at 200 $\mu\text{g/mL}$ significantly inhibited swimming, twitching, and swarming motility. The compound targets the PilY1 protein. Antibacterial activity is typically assessed using standard minimum inhibitory concentration (MIC) assays [4].

Repellency Bioassay

Veratraldehyde exhibits repellent effects against arthropods [4].

- **Protocol:** In a study on ticks (*Haemaphysalis longicornis* nymphs), **veratraldehyde** was tested at concentrations of 0.01-0.09 mg/cm^2 . Repellency was observed over 1-5 hours, showing 48% to 100% effectiveness. These bioassays are usually conducted in controlled laboratory settings using specific application areas and monitoring insect behavior [4].

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